

# Azoxystrobin acid proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Azoxystrobin acid*

CAS No.: 1185255-09-7

Cat. No.: B571603

[Get Quote](#)

## Executive Safety Directive

Do not treat **Azoxystrobin Acid** as standard organic waste. While Azoxystrobin (CAS 131860-33-8) and its free acid metabolite (**Azoxystrobin Acid**, often identified as R234886) are not classified as acutely lethal via oral ingestion (LD50 >5000 mg/kg), they possess extreme aquatic toxicity (LC50 < 1 mg/L for certain aquatic invertebrates).

The Critical Hazard: The pyrimidine ring structure is environmentally persistent. Improper disposal into laboratory drainage systems will result in immediate regulatory violation (Clean Water Act) and long-term bioaccumulation risks.

Immediate Action Required:

- Segregate: All solid and liquid waste must be isolated from general solvent streams.
- Incinerate: High-temperature incineration is the only validated destruction method.<sup>[1]</sup>
- No Drain Disposal: Under no circumstances shall this compound enter the aqueous waste stream.

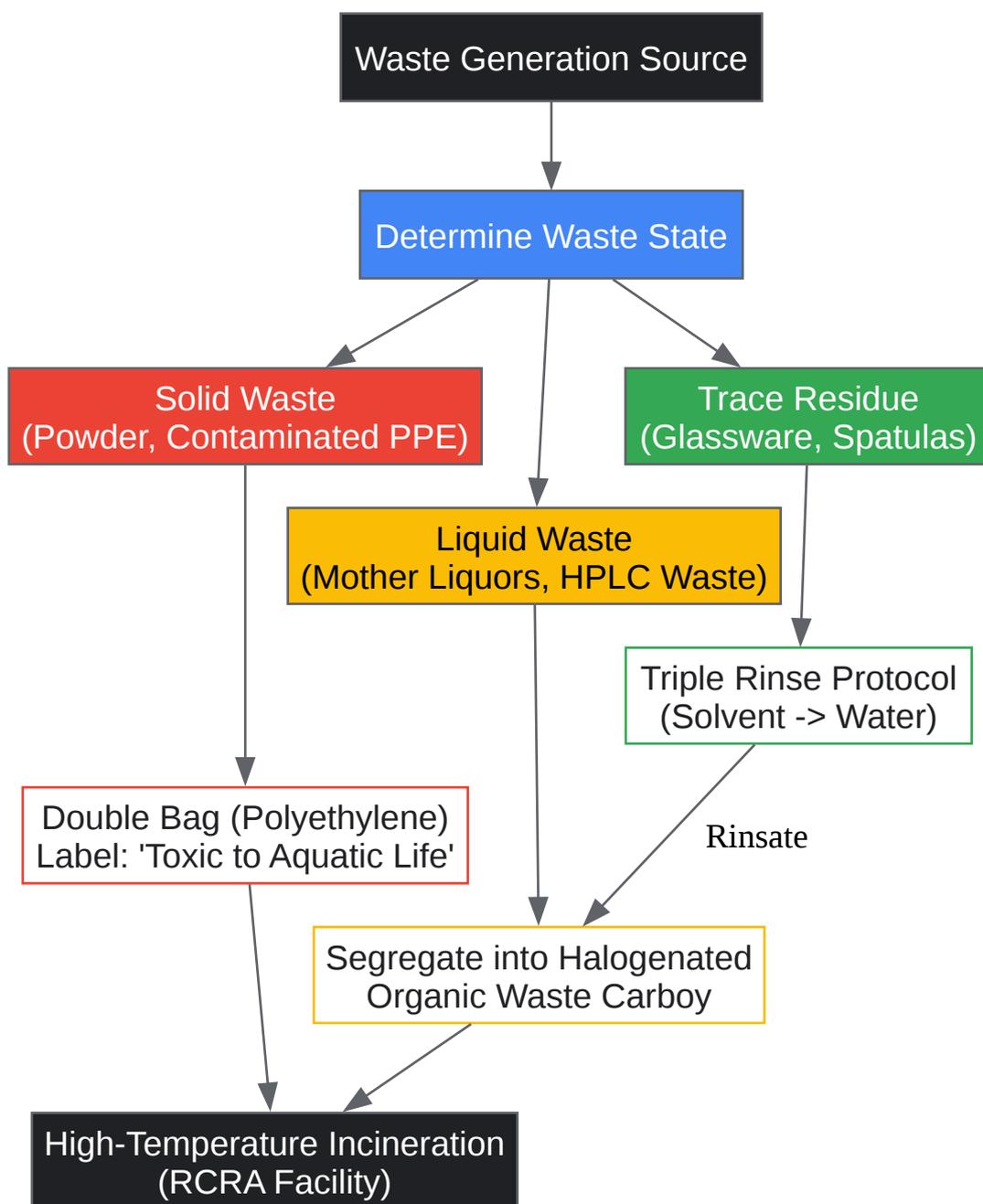
## Chemical Characterization & Disposal Logic

To dispose of this chemical safely, you must understand its physical behavior. **Azoxystrobin acid** is lipophilic; water alone will not clean it from glassware, leading to cross-contamination.

Property	Value	Operational Implication
Compound	Azoxystrobin Acid (Metabolite R234886)	Note: Protocols apply to parent Azoxystrobin as well.[2]
Physical State	Solid (Crystalline)	Inhalation hazard (Dust).[2] Use N95/P100.
Water Solubility	Low (~6 mg/L at pH 7)	Water wash is ineffective.
Log P (Octanol/Water)	~2.5 (Lipophilic)	Adheres to glass/plastic.[2] Requires organic solvent rinse.
Aquatic Toxicity	H410 (Very toxic, long-lasting)	Zero-tolerance for drain disposal.[2]
Thermal Stability	Stable up to ~116°C (Melting)	Autoclaving is insufficient for destruction.[2]

## Primary Disposal Workflow

The following decision matrix outlines the mandatory segregation paths for **Azoxystrobin acid** waste.



[Click to download full resolution via product page](#)

Figure 1: Operational decision tree for segregating **Azoxystrobin acid** waste streams.[2] Note that all paths ultimately lead to incineration.

## Decontamination Protocol (The "Solvent-First" Rule)

Because **Azoxystrobin acid** has low water solubility, standard soap-and-water washing will merely spread the contamination.[2] You must use the "Solubility Ladder" approach.

### Step-by-Step Decontamination:

- Solvent Solubilization (The Critical Step):
  - Rinse contaminated glassware/equipment with Acetone or Methanol.
  - Why? The compound is highly soluble in polar organic solvents. This step lifts the residue off the surface.
  - Action: Collect this rinsate into the Halogenated Organic Waste container. Do NOT pour down the sink.
- Surfactant Wash:
  - Once the visible residue is removed via solvent, wash with a 2% Alconox/detergent solution.
- Aqueous Rinse:
  - Rinse with copious amounts of water.[3] This water can now go down the drain only if Step 1 was performed thoroughly.

## Emergency Spill Response

If **Azoxystrobin acid** (solid or liquid solution) is spilled, speed is secondary to containment.

### Protocol:

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE Up: Don Nitrile gloves (double gloving recommended), lab coat, and safety goggles. If powder is loose, wear an N95 or P100 respirator to prevent inhalation (H331).
- Contain (Dry Spill):
  - Cover with a damp paper towel to prevent dust generation.
  - Scoop material into a wide-mouth jar.

- Do not use a vacuum cleaner (unless HEPA filtered and dedicated to hazmat).
- Contain (Liquid Spill):
  - Surround the spill with absorbent pillows or vermiculite.
  - Do not dilute with water.[3]
- Final Cleanup: Wipe the surface with acetone-soaked pads, then soapy water. Dispose of all pads as hazardous solid waste.

## Regulatory & Transport Classification

When preparing waste for hand-off to your EHS or waste management vendor, accurate labeling is the only way to ensure downstream safety.

- US DOT / IATA / IMDG Classification:
  - Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (Azoxystrobin) [2][4][5][6][7][8][9][10][11][12][13]
  - UN Number: UN 3077 (Solid) or UN 3082 (Liquid)
  - Class: 9
  - Packing Group: III
  - Marine Pollutant: YES[14]
- RCRA Status (USA):
  - While not explicitly "P" or "U" listed, it must be characterized based on toxicity. Most facilities manage it as Non-RCRA Regulated Hazardous Waste unless mixed with listed solvents (e.g., Methylene Chloride).
  - Directive: Label clearly as "Non-RCRA Regulated - Marine Pollutant - Incinerate Only." [2]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3034285, Azoxystrobin. Retrieved from [\[Link\]](#)[2]
- U.S. Environmental Protection Agency (1997). Pesticide Fact Sheet: Azoxystrobin.[5] Office of Prevention, Pesticides and Toxic Substances.[5] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information: Azoxystrobin - Aquatic Toxicity Data. Retrieved from [\[Link\]](#)[2]
- University of Hertfordshire (2025). PPDB: Pesticide Properties DataBase - **Azoxystrobin Acid** (Metabolite R234886). Retrieved from [\[Link\]](#)[2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- [2. Azoxystrobin - Wikipedia \[en.wikipedia.org\]](#)
- [3. redeagleinternational.com \[redeagleinternational.com\]](#)
- [4. www3.epa.gov \[www3.epa.gov\]](#)
- [5. www3.epa.gov \[www3.epa.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. www3.epa.gov \[www3.epa.gov\]](#)
- [8. GSRS \[precision.fda.gov\]](#)
- [9. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [10. albaugh.com \[albaugh.com\]](#)
- [11. 131860-33-8 CAS MSDS \(Azoxystrobin\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [12. Azoxystrobin | 131860-33-8 \[chemicalbook.com\]](#)
- [13. Azoxystrobin CAS#: 131860-33-8 \[m.chemicalbook.com\]](#)

- [14. adama.com \[adama.com\]](#)
- To cite this document: BenchChem. [Azoxystrobin acid proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b571603#azoxystrobin-acid-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)